

(Z)-3-hexenyl cinnamate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-3-hexenyl cinnamate

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An In-depth Technical Guide to (Z)-3-Hexenyl Cinnamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Z)-3-Hexenyl cinnamate is an organic compound of interest for its potential biological activities, stemming from its structural components: a cinnamate moiety, known for its antimicrobial and anti-inflammatory properties, and a (Z)-3-hexenyl group, a common green leaf volatile involved in plant defense signaling. This technical guide provides a comprehensive overview of **(Z)-3-hexenyl cinnamate**, including its chemical identity, physicochemical properties, a representative synthesis protocol, and a discussion of its potential biological activities and mechanisms of action based on current literature of related compounds. This document is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Chemical Identity and Physicochemical Properties

(Z)-3-Hexenyl cinnamate, also known as cis-3-hexenyl cinnamate, is an ester of cinnamic acid and (Z)-3-hexen-1-ol.

Property	Value	Reference
CAS Number	68133-75-5	[1][2][3]
Molecular Formula	C ₁₅ H ₁₈ O ₂	[1][2][3]
Molecular Weight	230.30 g/mol	[1][2][3]
Appearance	Colorless or pale straw-colored viscous liquid	
Odor	Fresh, balsamic, green	
Density	1.01 g/cm ³	
Refractive Index	1.544 - 1.554 @ 20°C	

Synthesis of (Z)-3-Hexenyl Cinnamate

While a specific, detailed experimental protocol for the synthesis of **(Z)-3-hexenyl cinnamate** is not readily available in the reviewed literature, a standard and widely applicable method for its preparation is the Fischer esterification of trans-cinnamic acid with (Z)-3-hexen-1-ol. This reaction is typically catalyzed by a strong acid.

Representative Experimental Protocol: Fischer Esterification

The following protocol is a generalized procedure based on the synthesis of other cinnamate esters and can be adapted for the synthesis of **(Z)-3-hexenyl cinnamate**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- trans-Cinnamic acid
- (Z)-3-Hexen-1-ol
- Concentrated sulfuric acid (H₂SO₄) or other suitable acid catalyst
- Anhydrous solvent (e.g., toluene or benzene)

- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (if using toluene or benzene to remove water), combine trans-cinnamic acid and a molar excess (typically 1.5 to 2 equivalents) of (Z)-3-hexen-1-ol in the chosen anhydrous solvent.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the reaction mixture with an organic solvent such as diethyl ether.
- Carefully wash the organic layer with saturated sodium bicarbonate solution to neutralize the acidic catalyst. Repeat until no further gas evolution is observed.
- Wash the organic layer with brine to remove any remaining aqueous contaminants.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **(Z)-3-hexenyl cinnamate**.
- The crude product can be further purified by column chromatography on silica gel.

Potential Biological Activities and Mechanisms of Action

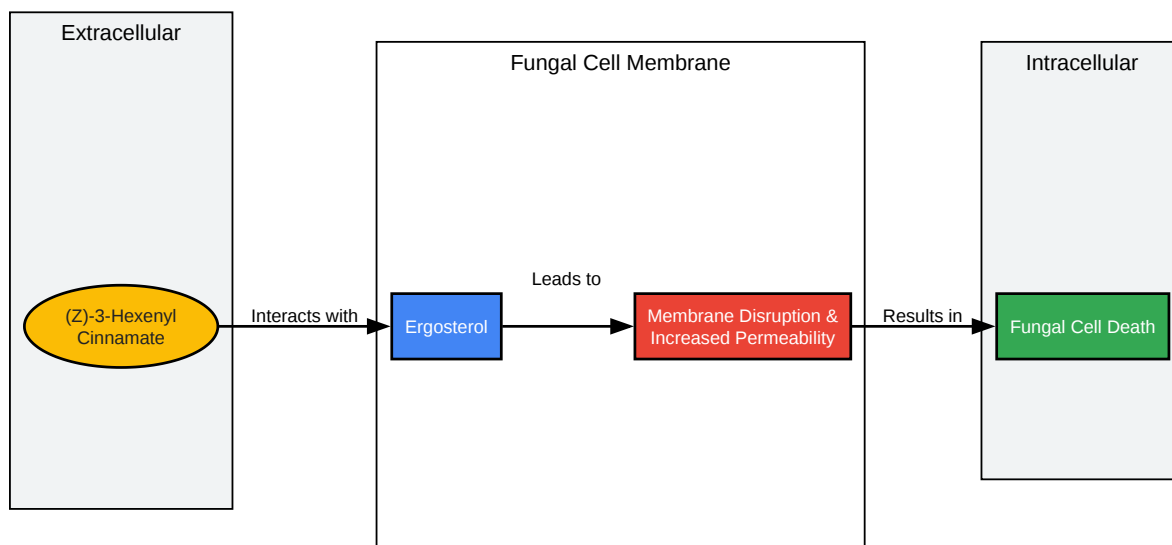
Direct experimental data on the biological activities of **(Z)-3-hexenyl cinnamate** are limited. However, based on the known properties of its constituent moieties, several potential activities can be inferred.

Antimicrobial and Antifungal Activity of Cinnamates

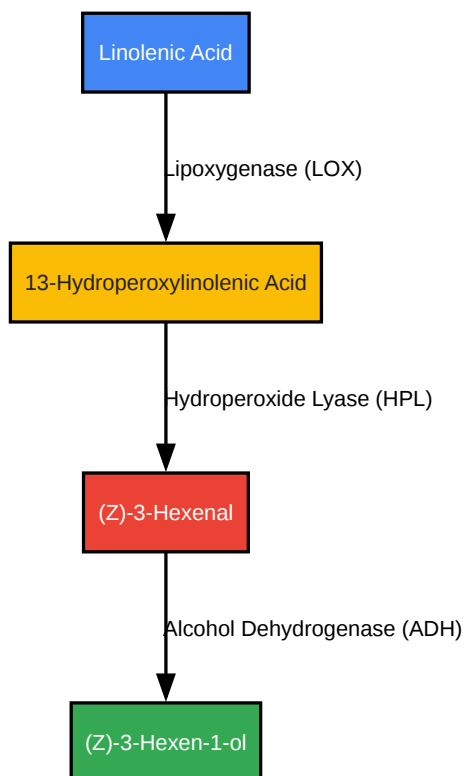
Cinnamic acid and its various ester derivatives have demonstrated significant antimicrobial and antifungal properties.^{[1][8][9][10][11]} The antimicrobial activity of cinnamate esters often increases with the lipophilicity of the alcohol moiety, which facilitates passage through microbial cell membranes.^[1]

Proposed Mechanism of Antifungal Action: A primary proposed mechanism of action for the antifungal activity of cinnamates and other related compounds is the disruption of the fungal cell membrane through interaction with ergosterol, a key sterol in fungal cell membranes.^{[12][13][14]} This interaction can lead to increased membrane permeability and ultimately, cell death.

Proposed Antifungal Mechanism of Cinnamate Esters



Biosynthesis Pathway of (Z)-3-Hexen-1-ol



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- To cite this document: BenchChem. [(Z)-3-hexenyl cinnamate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199603#z-3-hexenyl-cinnamate-cas-number-and-molecular-formula]

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